

ABBV-744: A Technical Guide to its Role in Cancer Research

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Compound of Interest

Compound Name: G-744

Cat. No.: B15578043

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Executive Summary

ABBV-744 is a first-in-class, orally bioavailable small molecule inhibitor that demonstrates high selectivity for the second bromodomain (BDII) of the Bromodomain and Extra-Terminal (BET) family of proteins. This selective inhibition of BRD2, BRD3, and BRD4 presents a promising therapeutic strategy in oncology, particularly in acute myeloid leukemia (AML) and androgen receptor (AR)-positive prostate cancer. Preclinical studies have showcased its potent anti-proliferative and pro-apoptotic activity, both as a monotherapy and in combination with other targeted agents. Clinical investigations have further explored its safety, tolerability, and preliminary efficacy. This document provides a comprehensive technical overview of ABBV-744, detailing its mechanism of action, summarizing key preclinical and clinical data, and outlining the experimental methodologies employed in its evaluation.

Introduction to ABBV-744 and its Novel Mechanism of Action

The BET family of proteins (BRD2, BRD3, BRD4, and BRDT) are epigenetic readers that play a crucial role in the regulation of gene transcription. They contain two conserved bromodomains, BD1 and BDII, which recognize and bind to acetylated lysine residues on histones and other proteins, thereby recruiting transcriptional machinery to specific gene promoters and enhancers. Dysregulation of BET protein function has been implicated in the pathogenesis of various cancers.

ABBV-744 distinguishes itself from pan-BET inhibitors by selectively targeting the BDII domain. This specificity is significant as it is hypothesized to retain the anti-tumor efficacy observed with broader BET inhibition while potentially mitigating toxicities, such as thrombocytopenia and gastrointestinal issues, which have been associated with pan-BET inhibitors and may be linked to BD1 inhibition.^{[1][2]}

Signaling Pathway of ABBV-744's Action

ABBV-744's mechanism of action involves the disruption of key transcriptional programs essential for cancer cell proliferation and survival. By binding to the BDII domain of BET proteins, ABBV-744 displaces them from chromatin, leading to the downregulation of critical oncogenes and cell cycle regulators.

Mechanism of Action of ABBV-744

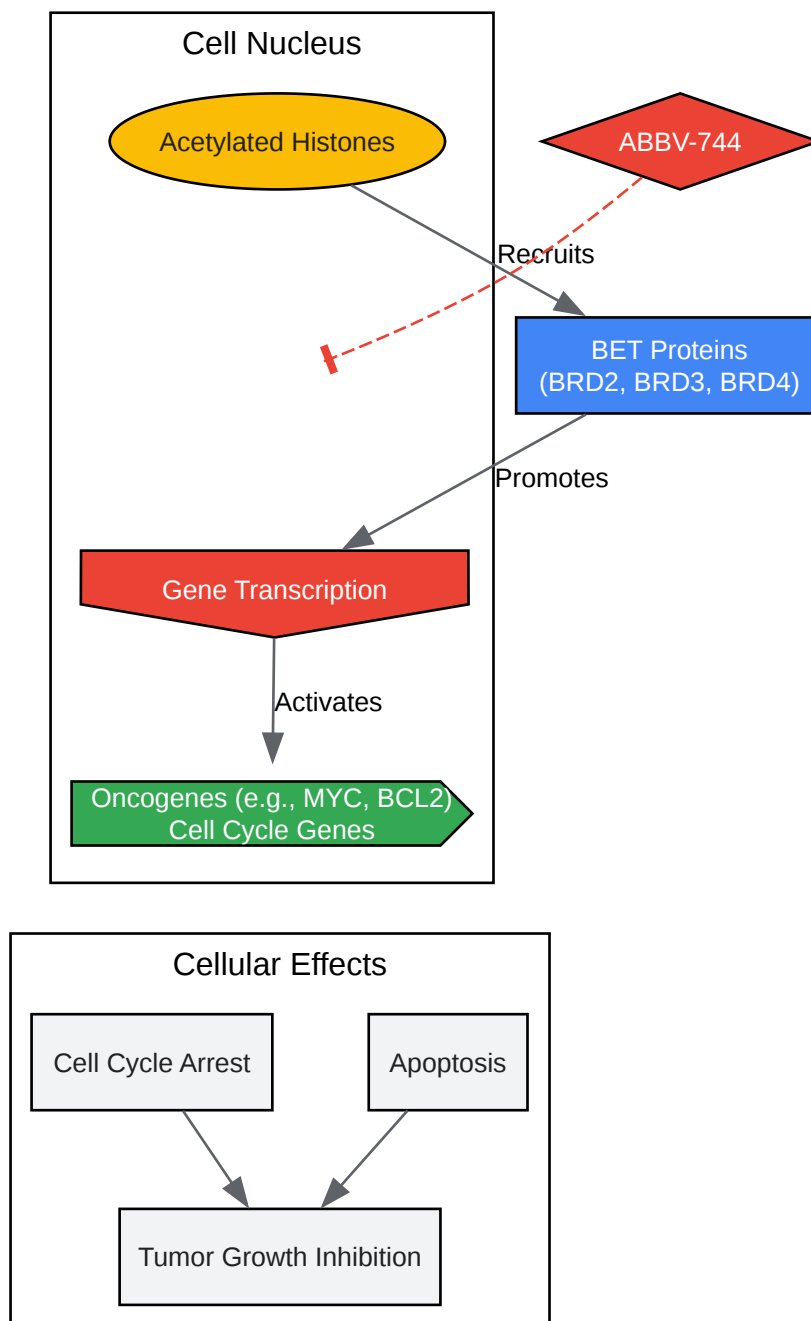
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Figure 1: ABBV-744 selectively inhibits the BDII domain of BET proteins.

Quantitative Data Summary

The following tables summarize the key quantitative data from in vitro and clinical studies of ABBV-744.

Table 1: In Vitro Binding Affinity of ABBV-744

Bromodomain	Assay Type	IC50 (nM)	Selectivity (BDII vs. BDI)
BRD4 (BDII)	TR-FRET	4	>250-fold
BRD3 (BDII)	TR-FRET	13	Not Reported
BRD2 (BDII)	TR-FRET	8	Not Reported
BRDT (BDII)	TR-FRET	18	Not Reported
BRD4 (BDI)	TR-FRET	>1000	

Data compiled from publicly available sources.

Table 2: Pharmacokinetic Parameters of ABBV-744 in AML Patients (NCT03360006)[3]

Parameter	Value
Time to Maximum Concentration (Tmax)	1-3 hours
Elimination Half-life	4-5 hours

Table 3: Treatment-Emergent Adverse Events in AML Patients (NCT03360006, n=30)[3]

Adverse Event (Any Grade)	Frequency	Grade ≥3 Adverse Event	Frequency
Nausea	63%	Anemia	23%
Fatigue	53%	Febrile Neutropenia	23%
Diarrhea	50%	Pneumonia	23%

Note: Fatal TEAEs occurred in 9 patients (30%), none of which were considered related to ABBV-744.[3]

Table 4: Efficacy Results in Relapsed/Refractory AML (NCT03360006)[3]

Efficacy Endpoint	Result
Partial Response	1 patient
Morphologic Leukemia-Free State	1 patient
Median Event-Free Survival	8.9 weeks (90% CI, 4.4–9.0)

Experimental Protocols

This section details the methodologies for key experiments cited in the evaluation of ABBV-744.

In Vitro Binding Assays

- Objective: To determine the binding affinity (IC50) of ABBV-744 to BET bromodomains.
- General Principle: The assay measures the inhibition of binding between a biotinylated histone peptide and a GST-tagged BET bromodomain. A terbium-labeled anti-GST antibody serves as the donor fluorophore, and streptavidin-conjugated D2 serves as the acceptor. Binding brings the donor and acceptor into proximity, resulting in a FRET signal.
- Protocol Outline:
 - Reactions are typically performed in a 384-well plate format.
 - A dilution series of ABBV-744 is prepared in assay buffer.
 - The GST-tagged BET bromodomain protein (e.g., BRD4-BDII) is added to the wells.
 - The biotinylated histone H4 peptide is then added.
 - A mixture of terbium-labeled anti-GST antibody and streptavidin-D2 is added to all wells.

- The plate is incubated at room temperature for a specified time (e.g., 2 hours) to allow the binding reaction to reach equilibrium.
- The TR-FRET signal is read on a plate reader capable of time-resolved fluorescence measurements, with excitation typically around 340 nm and emission at two wavelengths (e.g., 620 nm for the donor and 665 nm for the acceptor).
- The ratio of acceptor to donor emission is calculated, and IC50 values are determined by fitting the data to a four-parameter logistic equation.
- Objective: To characterize the binding kinetics (association and dissociation rates) of ABBV-744 to BET bromodomains.
- General Principle: SPR measures changes in the refractive index at the surface of a sensor chip upon binding of an analyte to an immobilized ligand.
- Protocol Outline:
 - A BET bromodomain protein is immobilized on a sensor chip surface (e.g., via amine coupling).
 - A continuous flow of running buffer is passed over the sensor surface to establish a stable baseline.
 - Different concentrations of ABBV-744 are injected over the surface, and the association is monitored in real-time as an increase in the SPR signal.
 - After the association phase, the running buffer is flowed over the chip to monitor the dissociation of ABBV-744 from the immobilized protein.
 - The sensor surface is regenerated using a specific buffer to remove all bound analyte.
 - The resulting sensorgrams are analyzed using appropriate binding models to determine the association rate constant (k_a), dissociation rate constant (k_d), and the equilibrium dissociation constant (K_D).

Cell-Based Assays

- Objective: To assess the effect of ABBV-744 on the proliferation of cancer cell lines.
- Protocol Outline:
 - Cancer cells (e.g., AGS, HGC-27 gastric cancer cells) are seeded in 96-well plates and allowed to adhere overnight.
 - The cells are then treated with various concentrations of ABBV-744 for different time points (e.g., 24, 48, 72 hours).
 - At the end of the treatment period, CCK-8 reagent is added to each well.
 - The plates are incubated for 1-4 hours at 37°C.
 - The absorbance is measured at 450 nm using a microplate reader.
 - Cell viability is expressed as a percentage relative to the vehicle-treated control.
- Objective: To determine the effect of ABBV-744 on cell cycle distribution.
- Protocol Outline:
 - Cancer cells are treated with ABBV-744 for a specified duration.
 - Cells are harvested, washed with PBS, and fixed in cold 70% ethanol.
 - Fixed cells are washed and then stained with a solution containing propidium iodide (PI) and RNase A.
 - The DNA content of the cells is analyzed by flow cytometry.
 - The percentage of cells in G0/G1, S, and G2/M phases of the cell cycle is quantified using appropriate software.

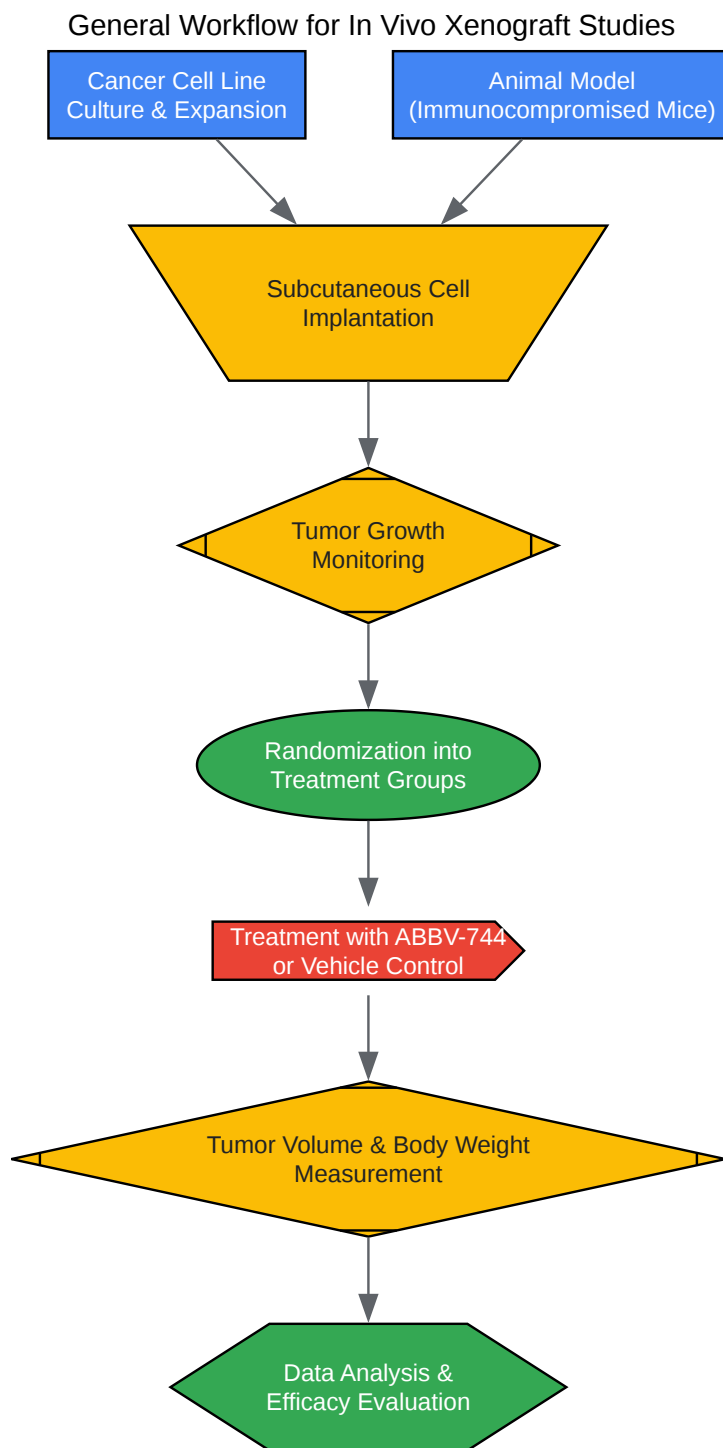
In Vivo Xenograft Models

- Objective: To evaluate the in vivo anti-tumor efficacy of ABBV-744 in an AML model.
- Protocol Outline:

- Animal Model: Immunocompromised mice (e.g., NOD/SCID or NSG) are used.
- Cell Inoculation: MOLM-13 cells are cultured, and a specific number of viable cells (e.g., 1×10^6) are suspended in a suitable medium, often mixed with Matrigel, and injected subcutaneously into the flank of the mice.[\[4\]](#)
- Tumor Growth Monitoring: Tumor volume is measured regularly (e.g., twice weekly) using calipers.
- Treatment: Once tumors reach a predetermined size, mice are randomized into treatment and control groups. ABBV-744 is administered orally at specified doses and schedules. The vehicle control is administered to the control group.
- Efficacy Assessment: Tumor growth inhibition is calculated by comparing the tumor volumes in the treated groups to the control group. Animal body weight and overall health are also monitored.
- Objective: To assess the in vivo efficacy of ABBV-744 in an androgen-sensitive prostate cancer model.
- Protocol Outline:
 - Animal Model: Athymic nude mice are typically used.
 - Cell Inoculation: LNCaP cells are prepared and injected subcutaneously into the flank of the mice, often with Matrigel to support initial tumor growth.[\[5\]](#)
 - Tumor Growth Monitoring and Treatment: Similar to the AML model, tumor growth is monitored, and treatment with ABBV-744 or vehicle is initiated upon reaching a target tumor volume.
 - Efficacy Assessment: Tumor growth inhibition is the primary endpoint.

Visualizations of Experimental Workflows and Relationships

Experimental Workflow: In Vivo Xenograft Study



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Figure 2: A generalized workflow for conducting preclinical xenograft studies.

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